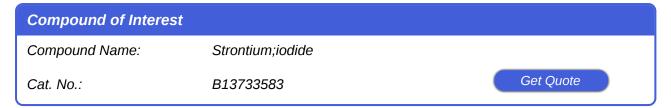


# **Essential Safety and Logistical Information for Handling Strontium Iodide**

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of Strontium iodide. The following procedures and recommendations are designed to ensure a safe laboratory environment and minimize risks associated with this compound.

## **Personal Protective Equipment (PPE)**

The selection of appropriate personal protective equipment is critical to minimize exposure to Strontium iodide. The following table summarizes the recommended PPE for handling this chemical.



Body Part	РРЕ Туре	Specific Recommendations
Eyes/Face	Safety Goggles/Face Shield	Use OSHA-approved safety goggles.[1] A face shield is also recommended.
Hands	Impervious Gloves	Wear appropriate protective gloves to prevent skin contact. [1]
Body	Lab Coat/Coveralls	A lab coat and apron are recommended.[1] For more extensive handling, flame and chemical resistant coveralls should be used.[1]
Respiratory	Respirator	A NIOSH-approved dust-mist- fume respirator is recommended.[1] For situations where risk assessment shows air- purifying respirators are appropriate, a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges should be used as a backup to engineering controls.[2]

# **Operational Plan for Handling Strontium Iodide**

### 1. Pre-Operational Checks:

• Ventilation: Ensure you are working in a well-ventilated area, preferably in a chemical fume hood or a dry box with an inert atmosphere (e.g., argon).[1] Local exhaust ventilation is crucial to maintain concentrations below exposure levels.[1]



- Emergency Equipment: Confirm that an eyewash station and safety shower are in close proximity to the workstation.[3]
- Review Safety Data Sheet (SDS): Before beginning work, thoroughly read and understand the SDS for Strontium iodide.
- Gather Materials: Ensure all necessary PPE and spill control materials are readily available.
- 2. Handling Procedures:
- Avoid Dust Formation: Handle the compound carefully to avoid the formation of dust and aerosols.[2][4]
- Inert Atmosphere: For sensitive applications, handle and store Strontium iodide under a dry, inert gas.[1][4]
- Avoid Incompatibilities: Keep Strontium iodide away from water/moisture, acids, and oxidizing agents.[1]
- Personal Hygiene: Wash hands and face thoroughly after handling and before eating or drinking.[1] Do not consume food or tobacco in the work area.[1]
- 3. Post-Handling Procedures:
- Storage: Store Strontium iodide in a tightly closed container in a cool, dry, and well-ventilated place.[1][4] Protect it from light and moisture.[1]
- Decontamination: Clean the work area and any equipment used in accordance with standard laboratory procedures.
- PPE Removal: Remove and dispose of contaminated PPE properly.

## **Disposal Plan**

- 1. Waste Collection:
- Collect surplus and non-recyclable Strontium iodide in a suitable, closed container labeled for chemical waste.[2]



- Contaminated materials, such as gloves, absorbent paper, and empty containers, should also be collected and disposed of as hazardous waste.[2]
- 2. Disposal Method:
- Engage a licensed professional waste disposal service to dispose of the material.[2]
- One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2][4]
- Dispose of all waste in accordance with applicable Federal, State, and Local regulations.[1]

# Experimental Workflow: Strontium Iodide Spill Response

The following diagram outlines the step-by-step procedure for responding to a Strontium iodide spill.



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Caption: Workflow for Strontium Iodide Spill Response.

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